

Chmfl-PI3KD-317 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Chmfl-PI3KD-317

Cat. No.: B10821712

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This guide provides detailed information and troubleshooting advice for researchers using **Chmfl-PI3KD-317**, a potent and selective PI3K δ inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Chmfl-PI3KD-317** in common laboratory solvents?

A1: **Chmfl-PI3KD-317** exhibits high solubility in Dimethyl Sulfoxide (DMSO). Solubility can vary slightly between suppliers. For other solvents, it is recommended to perform small-scale solubility tests before preparing a bulk solution.

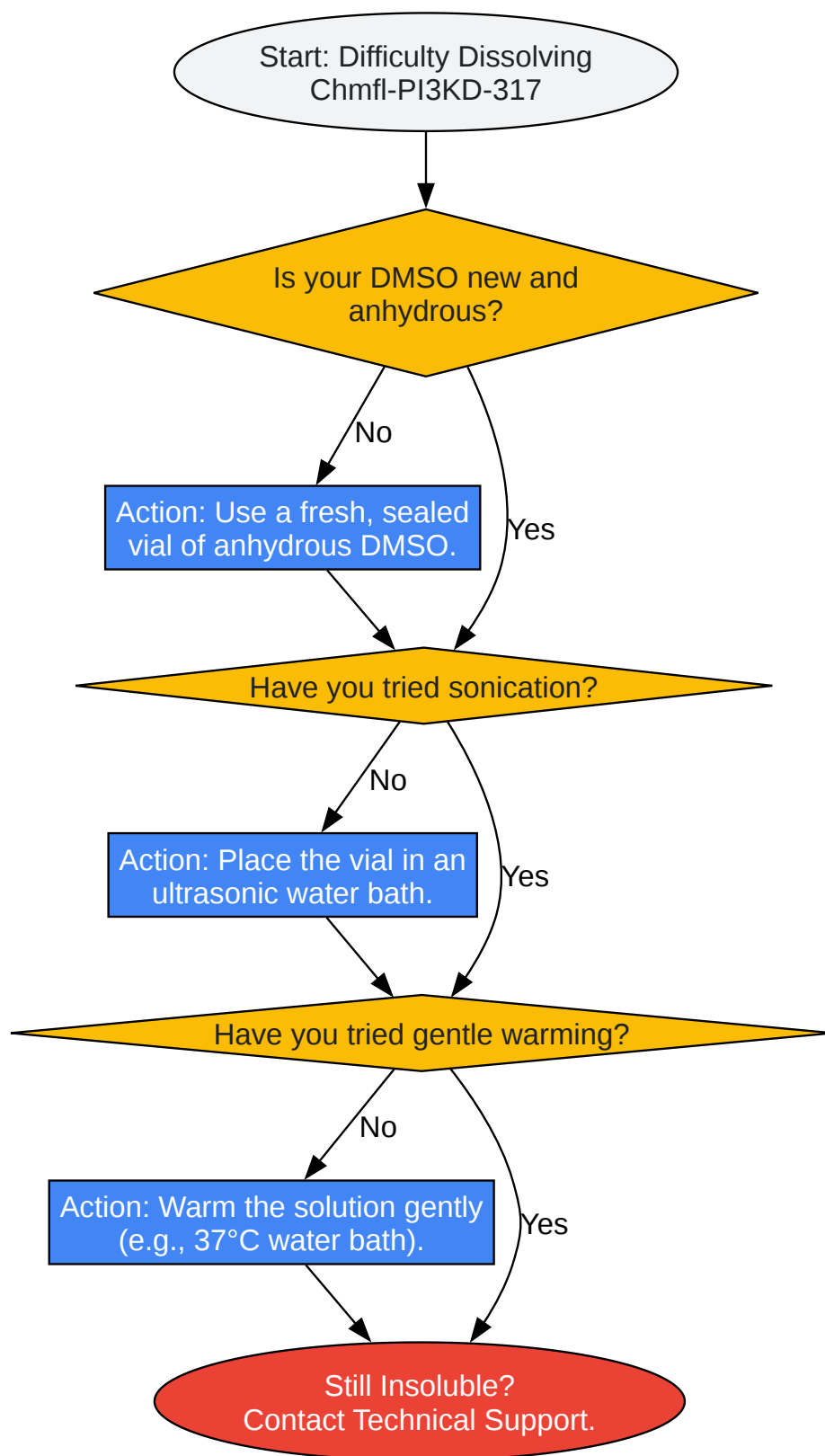
Data Presentation: Solubility of **Chmfl-PI3KD-317**

Solvent	Concentration	Molarity	Notes	Source
DMSO	250 mg/mL	506.04 mM	Ultrasonic assistance may be required. Use newly opened, non-hygroscopic DMSO for best results.[1][2]	MedChemExpress
DMSO	150 mg/mL	~303.6 mM	-	AbMole BioScience[3]

Q2: I am having trouble dissolving **Chmfl-PI3KD-317** in DMSO. What should I do?

A2: If you are experiencing solubility issues, please follow these troubleshooting steps. The use of newly opened, anhydrous DMSO is critical, as hygroscopic (water-absorbent) DMSO can significantly impact solubility.[1] Gentle warming and sonication can also aid in dissolution.

Mandatory Visualization: Troubleshooting Dissolution Issues



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Caption: Troubleshooting workflow for **Chmfl-PI3KD-317** dissolution.

Q3: How should I prepare **Chmfl-PI3KD-317** for in vitro and in vivo experiments?

A3: Proper preparation is crucial for reliable experimental results. For in vitro studies, a concentrated stock solution in DMSO is standard. For in vivo studies, this stock is further diluted into a suitable vehicle formulation. Always prepare fresh working solutions for in vivo experiments on the day of use.^[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO (in vitro)

- Objective: To prepare a high-concentration stock solution for subsequent dilution in cell culture media.
- Materials:
 - **Chmfl-PI3KD-317** (MW: 494.03 g/mol)^{[2][3]}
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes
- Methodology:
 - Weigh out 4.94 mg of **Chmfl-PI3KD-317** powder and place it into a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex thoroughly. If necessary, use an ultrasonic water bath to ensure complete dissolution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -20°C for up to one month or at -80°C for up to six months.^[1]

Protocol 2: Preparation of a Dosing Solution for Animal Studies (in vivo)

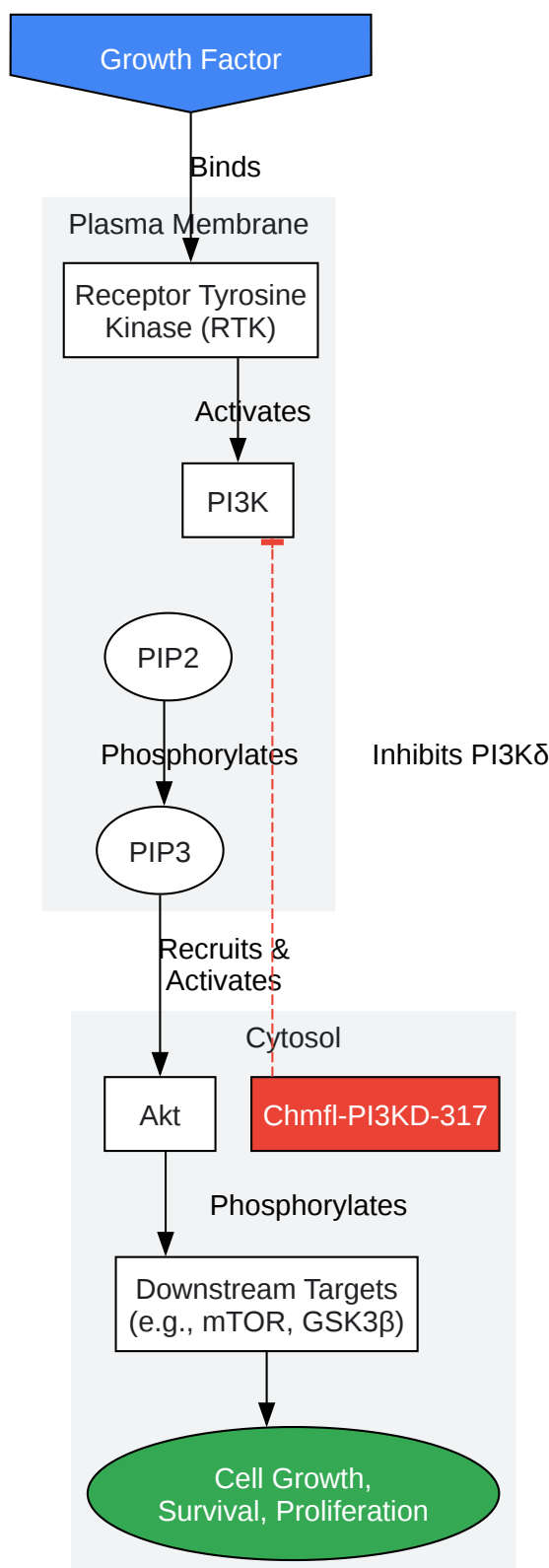
- Objective: To prepare a clear, injectable solution for oral administration in animal models.[1]
- Formulation Example (yields ≥ 2.08 mg/mL): 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]
- Methodology (to prepare 1 mL of dosing solution):
 - Prepare a 20.8 mg/mL stock solution of **Chmfl-PI3KD-317** in DMSO.
 - In a sterile tube, add 400 μ L of PEG300.
 - Add 100 μ L of the 20.8 mg/mL DMSO stock solution to the PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly.
 - The resulting solution should be clear. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1] This formulation has been used to inhibit tumor growth in mouse models.[1]

Signaling Pathway Context

Q4: Which signaling pathway does **Chmfl-PI3KD-317** inhibit?

A4: **Chmfl-PI3KD-317** is a selective inhibitor of the delta (δ) isoform of phosphoinositide 3-kinase (PI3K).[4][5] The PI3K/Akt signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.[6][7] PI3K δ is primarily expressed in hematopoietic (blood) cells and plays a key role in B-cell receptor signaling.[5][8] By inhibiting PI3K δ , **Chmfl-PI3KD-317** prevents the phosphorylation of PIP2 to PIP3, which in turn blocks the activation of Akt and its downstream targets.[6]

Mandatory Visualization: PI3K/Akt Signaling Pathway



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